

# Personal protective equipment for handling Msr-blue

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## Compound of Interest

Compound Name: Msr-blue

Cat. No.: B8210097

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## Essential Safety and Handling Guide for Msr-blue

This guide provides immediate and essential safety and logistical information for the handling of **Msr-blue**, a fluorescent probe utilized in monitoring methionine sulfoxide reductase activity in live cells. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Disclaimer: Safety Data Sheets (SDS) for **Msr-blue** present conflicting information regarding its hazard classification. One source indicates it is not a hazardous substance, while another classifies it as harmful if swallowed, in contact with skin, or inhaled. Therefore, it is imperative to handle **Msr-blue** with caution, adhering to the more stringent safety protocols outlined below.

## Chemical and Physical Properties

A summary of the key quantitative data for **Msr-blue** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	2966537-39-1	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>3</sub> S	[1][2]
Molecular Weight	222.26 g/mol	[1]
Solubility	DMSO: 25 mg/mL (112.48 mM) (Requires sonication)	
Storage	Store at -20°C	
Excitation Wavelength (λ <sub>ex</sub> )	340 nm	
Emission Wavelength (λ <sub>em</sub> )	440 nm	

## Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **Msr-blue**. The following table outlines the recommended PPE.

PPE Category	Item	Specifications and Use
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes.
Hand Protection	Nitrile gloves	Inspect for tears or holes before use. Change gloves immediately if contaminated.
Body Protection	Laboratory coat	Should be fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required if handled in a well-ventilated area or fume hood.	If weighing or handling powder outside of a fume hood, a dust mask or respirator may be necessary to avoid inhalation.

## Experimental Protocols: Handling and Storage

**Handling:**

- **Engineering Controls:** Whenever possible, handle **Msr-blue** powder in a chemical fume hood to minimize inhalation exposure.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.
- **Aerosol Prevention:** Avoid creating dust or aerosols when handling the powder.
- **Personal Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.

**Storage:**

- **Container:** Keep the container tightly closed in a dry and well-ventilated place.
- **Temperature:** Store at -20°C for long-term stability.
- **Incompatible Materials:** Avoid contact with strong acids, bases, and oxidizing or reducing agents.

## Emergency Procedures

Immediate action is crucial in the event of an emergency. The following table provides procedural guidance for various scenarios.

Emergency Situation	Procedural Steps
Skin Contact	1. Immediately remove contaminated clothing. 2. Flush the affected area with copious amounts of water for at least 15 minutes. 3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. 2. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.
Spill (Powder)	1. Evacuate the immediate area. 2. Wear appropriate PPE, including respiratory protection if necessary. 3. Gently cover the spill with a damp paper towel to avoid creating dust. 4. Carefully sweep the material into a suitable container for disposal. 5. Clean the spill area with soap and water.

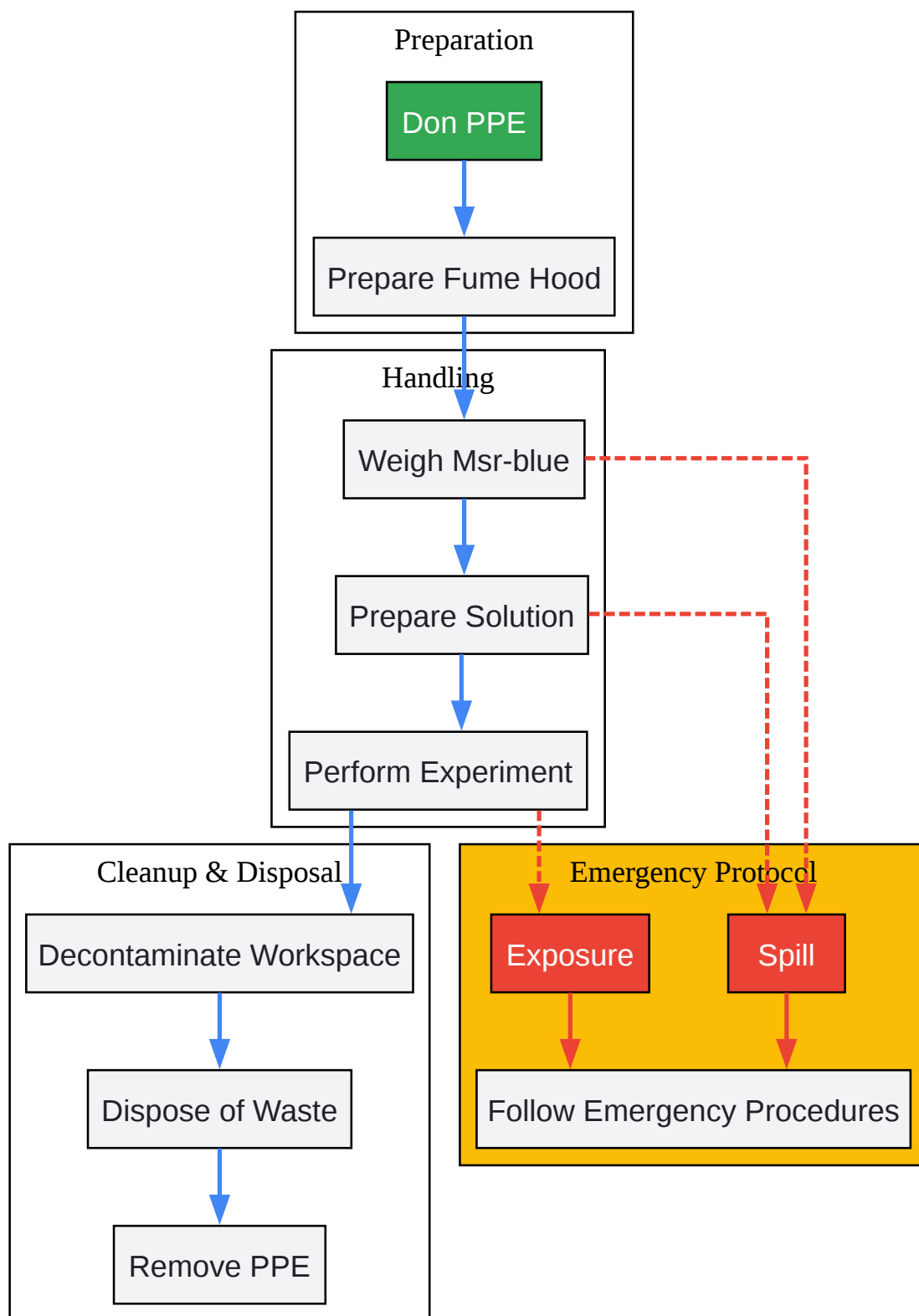
## Disposal Plan

All waste generated from the handling of **MsR-blue** must be considered chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Collect any solid **MsR-blue** waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **MsR-blue** in a designated, sealed, and clearly labeled hazardous waste container.

- Disposal Vendor: Contact your institution's environmental health and safety (EHS) office to arrange for proper disposal by a licensed chemical waste vendor. Do not dispose of **Msr-blue** down the drain.

## Operational Workflow for Handling Msr-blue



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Caption: A workflow diagram illustrating the standard operating procedure for handling **Msr-blue**.

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## References

- 1. [acs.org](https://www.acs.org) [acs.org]
- 2. [westlab.com](https://www.westlab.com) [westlab.com]
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